

Technical Support Center: Proper Storage of Tris-Acetate Buffer Solutions

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Compound of Interest

Compound Name: *Tris(hydroxymethyl)aminomethane acetate*

CAS No.: 6850-28-8

Cat. No.: B1255382

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Introduction

Tris-acetate-based buffers, such as Tris-acetate-EDTA (TAE), are fundamental reagents in molecular biology, particularly for nucleic acid electrophoresis.^{[1][2][3]} The reliability and reproducibility of experimental results are directly linked to the quality of the reagents used. Improper storage of these buffer solutions can lead to a host of issues, including pH shifts, microbial contamination, and precipitation, ultimately compromising your experiments. This guide provides a comprehensive overview of best practices for storing Tris-acetate buffer solutions, troubleshooting common problems, and ensuring the integrity of your research.

Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for storing Tris-acetate buffer solutions?

The storage temperature depends on the concentration of the buffer.

- Concentrated Stock Solutions (e.g., 50x TAE): These should be stored at room temperature. [1][4] Refrigeration or exposure to cold temperatures can cause the components, particularly the EDTA and Tris-acetate, to precipitate out of the solution.[5] If precipitation occurs, the buffer is no longer homogenous, and its performance will be compromised.
- Working Solutions (e.g., 1x TAE): Diluted, ready-to-use solutions can be stored at room temperature for shorter periods (up to a few weeks).[6] For longer-term storage (several months), refrigeration at 4°C is often recommended to slow down potential microbial growth. [7][8][9] However, always check for any signs of precipitation before use.

Q2: What is the shelf life of Tris-acetate buffer?

- Unopened, commercially prepared concentrated stock solutions can be stable for two to three years when stored at room temperature according to the manufacturer's instructions.[1][3]
- In-house prepared concentrated stock solutions (e.g., 50x TAE), when prepared with high-quality reagents and sterile water and stored in a tightly sealed container, can be stored at room temperature indefinitely, provided they do not become cloudy or show signs of contamination.[5]
- 1x working solutions are more susceptible to contamination. It is best practice to prepare them fresh from the stock solution. If stored, they can be kept at room temperature for up to a few weeks or at 4°C for a couple of months.[6][8][10] Any sign of turbidity is an indication that the buffer should be discarded.[1]

Q3: My concentrated buffer has formed a white precipitate. What should I do?

This is a common occurrence, especially with concentrated stocks like 50x TAE that have been stored for a while or exposed to cooler temperatures.[5][11]

Causality: The solubility of the buffer components is concentration-dependent. In highly concentrated solutions, a slight drop in temperature can be enough to cause salts to crystallize and precipitate.

Solution: The precipitate can usually be redissolved. Gently warm the solution to 37°C and mix by swirling or using a magnetic stirrer until the precipitate is completely dissolved.[\[1\]](#)[\[5\]](#) Do not use the buffer until all crystals have returned to the solution to ensure it is homogenous.

Q4: How can I prevent microbial contamination in my buffer?

Tris-based buffers, especially at a near-neutral pH, can be a suitable environment for bacterial and fungal growth.[\[12\]](#)[\[13\]](#) Contaminating microbes can introduce nucleases that degrade your DNA or RNA samples and can alter the pH of the buffer.[\[14\]](#)

Prevention Strategies:

- **Sterilization:** Prepare the buffer with high-purity, nuclease-free water. For working solutions, sterilization by filtering through a 0.22 µm filter is recommended.[\[1\]](#)[\[10\]](#) Autoclaving can also be used, but be aware that it can sometimes cause a slight change in pH or volume.[\[12\]](#)
- **Aseptic Technique:** When preparing and using the buffer, always use sterile containers and equipment to prevent introducing contaminants.[\[9\]](#)
- **Storage in Aliquots:** To minimize the risk of contaminating the main stock, divide the buffer into smaller, sterile aliquots for daily use.[\[7\]](#)[\[15\]](#)
- **Refrigeration:** Storing 1x working solutions at 4°C will slow the growth of most microbes.[\[12\]](#)

Q5: What type of container is best for storing Tris-acetate buffer?

Use clean, well-sealed containers made of glass or chemical-resistant plastic (e.g., polypropylene). The container must be tightly closed to prevent evaporation, which would alter the buffer's concentration, and to protect it from atmospheric CO₂, which can lower the pH over time.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Troubleshooting Guide

Issue Observed	Potential Cause(s)	Recommended Action(s)
Inconsistent or smeared bands in gel electrophoresis	Incorrect buffer concentration: The buffer may have evaporated or was diluted improperly. pH shift: Contamination or absorption of CO ₂ . Buffer exhaustion: Reusing running buffer multiple times.	Prepare fresh 1x running buffer from a reliable stock solution. Check the pH of your buffer stock. Avoid reusing running buffer more than once or twice for optimal results.
Buffer appears cloudy, turbid, or has a yellowish tint	Microbial contamination: Bacteria or fungi are growing in the solution. [1] [13]	Discard the buffer immediately. Do not attempt to salvage it by filtration, as microbial byproducts like nucleases may still be present. Prepare a fresh batch using sterile techniques.
White precipitate in a concentrated stock solution	Low storage temperature: The buffer components have precipitated out of the solution due to reduced solubility. [5] [11]	Gently warm the bottle to 37°C and mix until the precipitate is completely redissolved before use. [1] To prevent this, store concentrated stocks at room temperature.
The measured pH of the stored buffer is incorrect	CO ₂ absorption: The buffer has absorbed carbon dioxide from the air, forming carbonic acid and lowering the pH. [19] Temperature effects: The pK _a of Tris is temperature-dependent, so the pH will read differently at different temperatures. [10] [20]	Ensure containers are tightly sealed. Allow the buffer to equilibrate to the temperature at which you will use it before measuring or adjusting the pH. If the pH has significantly drifted, it is best to discard it.

Experimental Protocol: Preparation and Storage of 50x TAE Buffer

This protocol outlines the steps for preparing a 1L stock of 50x Tris-acetate-EDTA (TAE) buffer, a common variant of Tris-acetate buffer.

Materials:

- Tris base: 242 g
- Glacial Acetic Acid: 57.1 mL
- EDTA (disodium salt, dihydrate): 18.6 g (for a final 1 mM EDTA working concentration)
- High-purity, nuclease-free water (e.g., Milli-Q or equivalent)
- 1L graduated cylinder
- 2L glass beaker
- Magnetic stirrer and stir bar
- Sterile storage bottle(s)

Procedure:

- Add approximately 800 mL of nuclease-free water to the 2L beaker.
- Place the beaker on a magnetic stirrer and add the stir bar.
- Slowly add the 242 g of Tris base to the water and stir until it is completely dissolved. The dissolution process is endothermic and will cause the solution to cool.
- Carefully add the 18.6 g of EDTA. Stir until fully dissolved. This may take some time.
- Slowly and carefully add the 57.1 mL of glacial acetic acid to the solution. Caution: Acetic acid is corrosive; handle it in a fume hood and wear appropriate personal protective equipment (PPE).

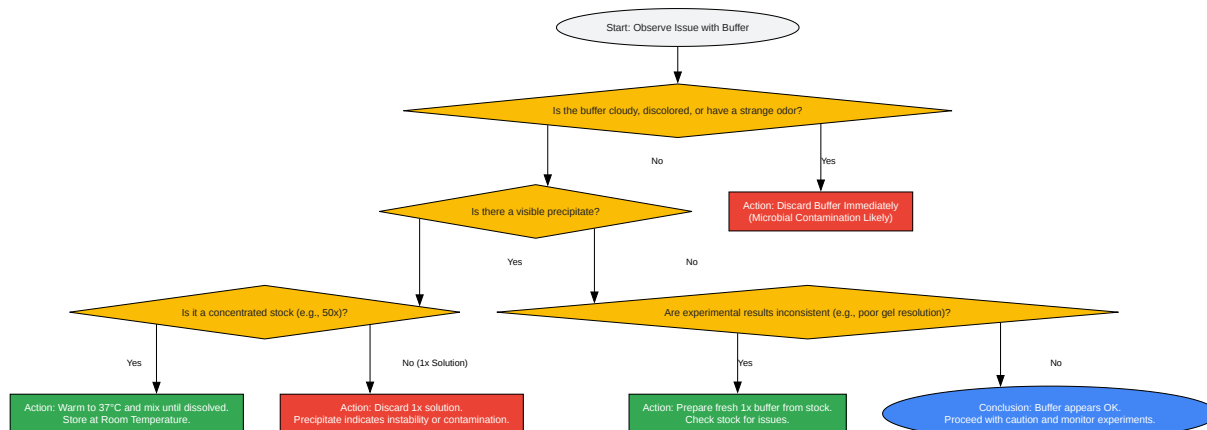
- Once all components are fully dissolved, transfer the solution to a 1L graduated cylinder.
- Add nuclease-free water to bring the final volume to exactly 1L.
- Transfer the final solution to a clean, sterile, and clearly labeled storage bottle. The pH of a correctly prepared 50x TAE stock solution should be approximately 8.3 and does not require adjustment.^[5]
- Store the tightly sealed bottle at room temperature.

Preparation of 1x Working Solution:

To prepare 1L of 1x TAE buffer, add 20 mL of the 50x TAE stock solution to 980 mL of nuclease-free water. Mix thoroughly. This working solution can be stored at room temperature for short-term use or at 4°C for longer-term storage.

Visual Guide: Troubleshooting Tris-Acetate Buffer Storage

The following diagram provides a logical workflow for identifying and resolving common issues encountered with stored Tris-acetate buffer solutions.



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Caption: Troubleshooting workflow for common Tris-acetate buffer storage issues.

Summary of Storage Conditions

Buffer Concentration	Recommended Storage Temperature	Typical Shelf Life	Key Considerations
Concentrated Stock (e.g., 50x)	Room Temperature	2+ years (commercial) [1]; Indefinite (in-house, if stable)[5]	Avoid refrigeration to prevent precipitation. [5] Keep container tightly sealed.
Working Solution (e.g., 1x)	Room Temperature (short-term) or 4°C (long-term)[6][7]	Weeks (RT) to Months (4°C)[6][8]	Prone to microbial growth; prepare fresh when possible. Discard if cloudy.[1]

References

- Loba Chemie. (2015). TRIS ACETATE BUFFER FOR BIOCHEMISTRY MSDS. Retrieved from [\[Link\]](#)
- Durham Tech. (2015). Tris Acetate EDTA Buffer, 50X | Safety Data Sheet. Retrieved from [\[Link\]](#)
- HUI BAI YI. (2023). Tris Buffer Storage Time - News. Retrieved from [\[Link\]](#)
- Axil Scientific. (2017). SAFETY DATA SHEET - 50X Tris-Acetate-EDTA (TAE) Buffer, pH 8.0. Retrieved from [\[Link\]](#)
- Medicago AB. (n.d.). Tris-Acetate-EDTA (TAE) Buffer 50x, pH 8.3. Retrieved from [\[Link\]](#)
- Gate Scientific. (2022). Recipe for 50x TAE (Tris Acetate EDTA). Retrieved from [\[Link\]](#)
- Avigene. (n.d.). TAE Buffer -50X Concentrated. Retrieved from [\[Link\]](#)
- ResearchGate. (2016). Can we use TBE or TAE buffer instead of TE buffer to store DNA?. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). TAP-Medium (Tris-Acetate-Phosphate). Retrieved from [\[Link\]](#)

- Quora. (2021). How can you prevent the growth of bacteria/fungi in buffers?. Retrieved from [\[Link\]](#)
- Amresco. (n.d.). Tris Acetate - Buffers and Reagents. Retrieved from [\[Link\]](#)
- Filtrous. (n.d.). 20X Tris-Acetate SDS Running Buffer, pH 8.24. Retrieved from [\[Link\]](#)
- Durnford Lab. (n.d.). Tris - Acetate - Phosphate (TAP). Retrieved from [\[Link\]](#)
- Hubei New Desheng Material Technology Co., Ltd. (n.d.). Can tris buffer be used after long time storage ? . Retrieved from [\[Link\]](#)
- ResearchGate. (2018). Can common buffers(like Tris-HCl, PBS...) be stored in room temperature for more than 1 year?. Retrieved from [\[Link\]](#)
- Wolfe, W. H., et al. (2021). Technical note: Stability of tris pH buffer in artificial seawater stored in bags. Ocean Science, 17(3), 819–831. Retrieved from [\[Link\]](#)
- HUI BAI YI. (2023). Tris Buffer Storage Time - News. Retrieved from [\[Link\]](#)
- ResearchGate. (2019). How the cotton like fungus can grow on 'Tris buffer'?. Retrieved from [\[Link\]](#)
- ResearchGate. (2012). What are the chances of precipitation in column while using buffers as mobile phase?. Retrieved from [\[Link\]](#)
- SMARTBUFFERS. (n.d.). Tris buffer (Tris-HCl), pH 7.4, pH 8.0 and pH 8.3. Retrieved from [\[Link\]](#)
- Chromatography Forum. (2007). Preventing bacterial growth. Retrieved from [\[Link\]](#)
- Knauer. (2022). HPLC Troubleshooting: Precipitation of Buffers in Gradient Elution Mode. Retrieved from [\[Link\]](#)
- CCCryo. (n.d.). TAPMedium (Tris-Acetate-Phosphate Medium). Retrieved from [\[Link\]](#)
- Reddit. (2024). Why does concentrated TBE buffer precipitate?. Retrieved from [\[Link\]](#)

- protocols.io. (2016). TRIS acetate phosphate (TAP) medium. Retrieved from [[Link](#)]
- Applied and Environmental Microbiology. (2025). Optimizing experimental conditions: the role of buffered environments in microbial isolation, physiological studies, and taxonomic characterization. Retrieved from [[Link](#)]
- ResearchGate. (2022). How to prepare Tris-acetate?. Retrieved from [[Link](#)]
- ResearchGate. (2025). How can I correctly prepare a Tris–Acetate buffer at pH 5–6 for DNA i-motif experiments?. Retrieved from [[Link](#)]
- Amerigo Scientific. (n.d.). Understanding the Versatility and Importance of Tris Buffer in Biological and Chemical Systems. Retrieved from [[Link](#)]

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Sources

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. bostonbioproducts.com [bostonbioproducts.com]
- 3. medicago.se [medicago.se]
- 4. TAE Buffer -50X Concentrated - Protective - Stable - 100ml [avigene.ca]
- 5. gatescientific.com [gatescientific.com]
- 6. goldbio.com [goldbio.com]
- 7. Tris Buffer Storage Time - News [srcyrl.hbynm.com]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. How to store the pre configured Tris solution in a more standardized manner if it is not used up - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 10. medicago.se [medicago.se]
- 11. reddit.com [reddit.com]

- [12. quora.com \[quora.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Tris Buffer Storage Time - News \[hbynm.com\]](#)
- [16. durhamtech.edu \[durhamtech.edu\]](#)
- [17. fishersci.co.uk \[fishersci.co.uk\]](#)
- [18. base-asia.com \[base-asia.com\]](#)
- [19. OS - Technical note: Stability of tris pH buffer in artificial seawater stored in bags \[os.copernicus.org\]](#)
- [20. Understanding the Versatility and Importance of Tris Buffer in Biological and Chemical Systems - Amerigo Scientific \[amerigoscientific.com\]](#)
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